

A Comprehensive Technical Guide to the Physical Properties of Pure Nitrogen Trichloride

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Compound of Interest

Compound Name: Nitrogen trichloride

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This document provides an in-depth overview of the core physical properties of pure **nitrogen trichloride** (NCl_3). Due to its extreme instability and hazardous nature, this guide emphasizes the compound's properties as reported in scientific literature, alongside a discussion of the experimental context and inherent challenges in its characterization.

Executive Summary

Nitrogen trichloride, also known as trichloramine, is a highly reactive and explosive inorganic compound. It presents as a dense, yellow, oily liquid with a pungent, chlorine-like odor.[1][2][3][4] Its significant endothermic nature and sensitivity to various stimuli make its isolation and handling exceptionally dangerous, limiting extensive experimental study.[5][6] Historically, its investigation has led to severe accidents, injuring early pioneers of chemistry like Pierre Louis Dulong and Sir Humphry Davy.[7] This guide synthesizes available data on its physical characteristics, molecular structure, and solubility, providing a critical resource for professionals requiring this information for safety assessments, academic research, or understanding its role as a disinfection byproduct.[8]

Core Physical and Thermodynamic Properties

The quantitative physical properties of **nitrogen trichloride** are summarized below. It is critical to note that some values, such as the boiling point, are often nominal, as the compound typically decomposes explosively before this temperature is reached.[8][1]

Table 2.1: General and Thermodynamic Properties of NCl₃

Property	Value	Source(s)
Molecular Formula	NCl ₃	[9][10]
Molar Mass	120.36 g/mol	
Appearance	Yellow, oily liquid	[1][10]
Odor	Pungent, chlorine-like	[1][2]
Density	1.653 g/cm ³ (at 20 °C)	[8][1][5][11]
Melting Point	-40 °C (-40 °F; 233 K)	[1][10][12]
Boiling Point	71 °C (160 °F; 344 K)	[1][10][12]
Standard Enthalpy of Formation ($\Delta_f H^\ominus_{298}$)	+232 kJ/mol	[9][5]
Vapor Pressure	150 mmHg (19.95 kPa) at 20 °C	[8][1][3]

| Dipole Moment | 0.6 D |[9][5][11] |

Molecular Structure and Solubility

Nitrogen trichloride adopts a trigonal pyramidal molecular geometry, similar to ammonia, as predicted by VSEPR theory.[2][5] This structure results from the sp³ hybridization of the central nitrogen atom, which has three bonding pairs and one lone pair of electrons.[5] The resulting molecule is moderately polar.[9][2]

Table 3.1: Structural and Solubility Data for NCl₃

Property	Value / Description	Source(s)
Molecular Shape	Trigonal pyramidal	[2]
N-Cl Bond Length	1.76 Å	[2][10]
Cl-N-Cl Bond Angle	~107°	[2][10]
Crystal Structure	Orthorhombic (below -40 °C)	[9][5]
Solubility in Water	Insoluble; undergoes slow hydrolysis	[1][3][10]

| Solubility in Organic Solvents | Soluble in benzene, chloroform, carbon tetrachloride, carbon disulfide, and phosphorus trichloride |[3][5][11][13] |

Experimental Protocols and Methodologies

Direct experimental determination of NCl₃'s physical properties is severely hampered by its extreme instability. Therefore, detailed, standardized protocols are not commonly published. The methodologies described below are based on general principles and historical accounts of its synthesis and characterization, which must be performed on a small scale with extreme precautions.

4.1 Synthesis and Purification

- General Synthesis: **Nitrogen trichloride** is typically prepared in-situ through the reaction of an ammonium salt, such as ammonium sulfate or ammonium chloride, with chlorine gas or a hypochlorite solution.[5][7][10][12] A common laboratory method involves bubbling chlorine gas through an aqueous solution of ammonium sulfate, often in a biphasic system with an organic solvent.[14]
 - Reaction: $(\text{NH}_4)_2\text{SO}_4 + 3\text{Cl}_2 \rightarrow \text{NCl}_3 + 3\text{HCl} + \text{NH}_4\text{HSO}_4$ [12]
- Extraction and Isolation: To mitigate explosion risk, the NCl₃ is typically extracted into a non-polar organic solvent like carbon tetrachloride or chloroform as it is formed.[8][5][14][15] This prevents the accumulation of the pure, highly shock-sensitive oil. The resulting solution,

typically kept below a 20% concentration, is more stable for handling.[12][14] The organic layer is then washed and dried with a drying agent like calcium chloride.[14]

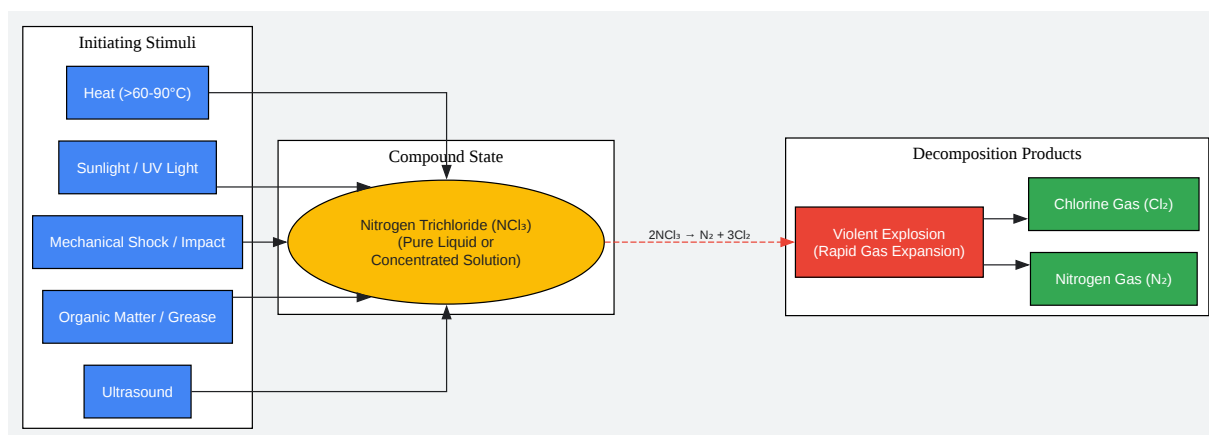
4.2 Characterization

- **Spectroscopic Analysis:** Modern characterization relies on spectroscopic methods performed on dilute solutions. Infrared (IR) spectroscopy can identify NCl_3 through its characteristic absorption bands.[5] Gas chromatography coupled with electron capture detection or mass spectrometry is used for sensitive detection and quantification in air and water samples.[5]
- **Determination of Physical Constants:**
 - **Density:** The density was likely determined by measuring the mass of a known volume of a dilute solution in a high-density solvent and calculating the partial specific volume.
 - **Melting and Boiling Points:** These values were historically determined through careful, small-scale observation. The melting point is observed as the temperature at which the solid (formed by freezing at low temperatures) transitions to a liquid.[5] The boiling point is measured at reduced pressure to minimize the temperature required, though the compound's tendency to explode upon heating makes this determination exceptionally hazardous.[1][3]

Stability and Decomposition Pathway

Nitrogen trichloride is notoriously unstable and decomposes explosively into nitrogen (N_2) and chlorine (Cl_2) gases.[8] This decomposition is highly exothermic and can be initiated by a wide range of stimuli.[6] Understanding the triggers for this decomposition is critical for safe handling.

The logical workflow below illustrates the factors leading to the explosive decomposition of NCl_3 .



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Caption: Logical pathway of NCl₃ instability and decomposition.

This diagram shows that various stimuli, including heat, light, shock, and contact with organic materials, can cause the unstable **nitrogen trichloride** molecule to undergo rapid and violent decomposition into stable nitrogen and chlorine gases, resulting in an explosion.^{[8][1][3][7]}

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